

Application Notes and Protocols for Monepantel Dosing in Laboratory Animals

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Compound of Interest

Compound Name: Monepantel

Cat. No.: B609222

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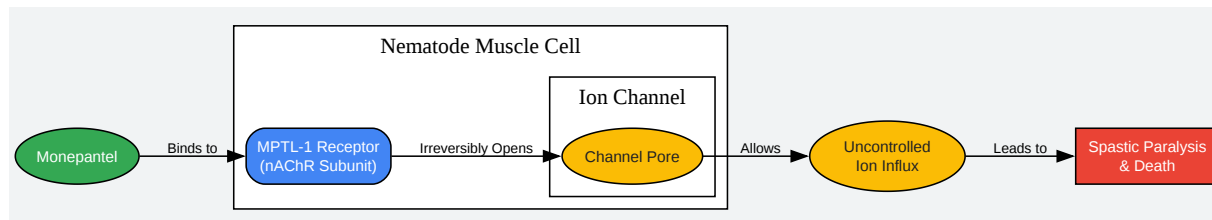
For Researchers, Scientists, and Drug Development Professionals

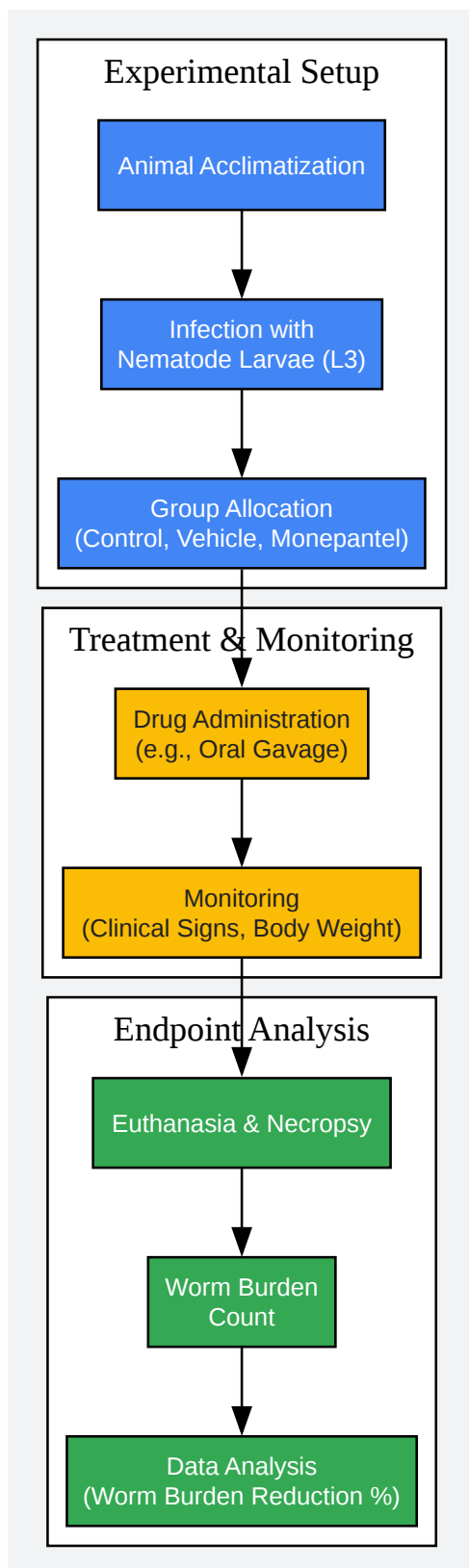
Introduction

Monepantel is a novel anthelmintic agent belonging to the amino-acetonitrile derivative (AAD) class.[1][2] It is utilized in veterinary medicine for the treatment and control of gastrointestinal nematodes, particularly in sheep and goats.[2][3] Its unique mechanism of action makes it effective against nematode strains that have developed resistance to other major anthelmintic classes, such as benzimidazoles, levamisole, and macrocyclic lactones.[3] After administration, **monepantel** is rapidly metabolized to **monepantel** sulfone, which is also an active metabolite.[1][4] This document provides detailed dosing protocols, experimental methodologies, and safety information for the use of **monepantel** in a laboratory research setting.

Mechanism of Action

Monepantel targets a specific clade of nicotinic acetylcholine receptors (nAChRs) that are unique to nematodes, specifically the DEG-3 subfamily.[1] In the parasitic nematode *Haemonchus contortus*, the likely binding site is the MPTL-1 receptor.[1][5] **Monepantel** acts as a positive allosteric modulator at low concentrations and a direct agonist at higher concentrations.[5] Its binding to the receptor leads to an irreversible opening of the ion channel, causing an uncontrolled influx of ions.[5][6] This results in the depolarization of muscle cells, leading to spastic paralysis and eventual death and expulsion of the nematode from the host.[5][6] The absence of the DEG-3 receptor subfamily in mammals contributes to **monepantel**'s high safety profile in host animals.[1]





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